

Physical & Chemical Properties of PluriSIn 1

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Compound Focus: PluriSIn 1

CAS No.: 91396-88-2

Cat. No.: S539884

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The table below summarizes the key storage and handling information for **PluriSIn 1** gathered from product specifications:

Property	Specification
Molecular Weight	213.24 g/mol [1] [2] [3]
CAS Number	91396-88-2 [1] [2] [3]
Recommended Storage	-20°C [4] [1] [3]
Physical Form	Solid [1] [3]
Solubility	Insoluble in water [1] [2]; soluble in DMSO [1] [2] [3] and ethanol [1].

Stock Solution Preparation

For preparing stock solutions, the provided details are consistent across vendors:

Aspect	Recommendation
Solvent	DMSO [1] [2] [3]

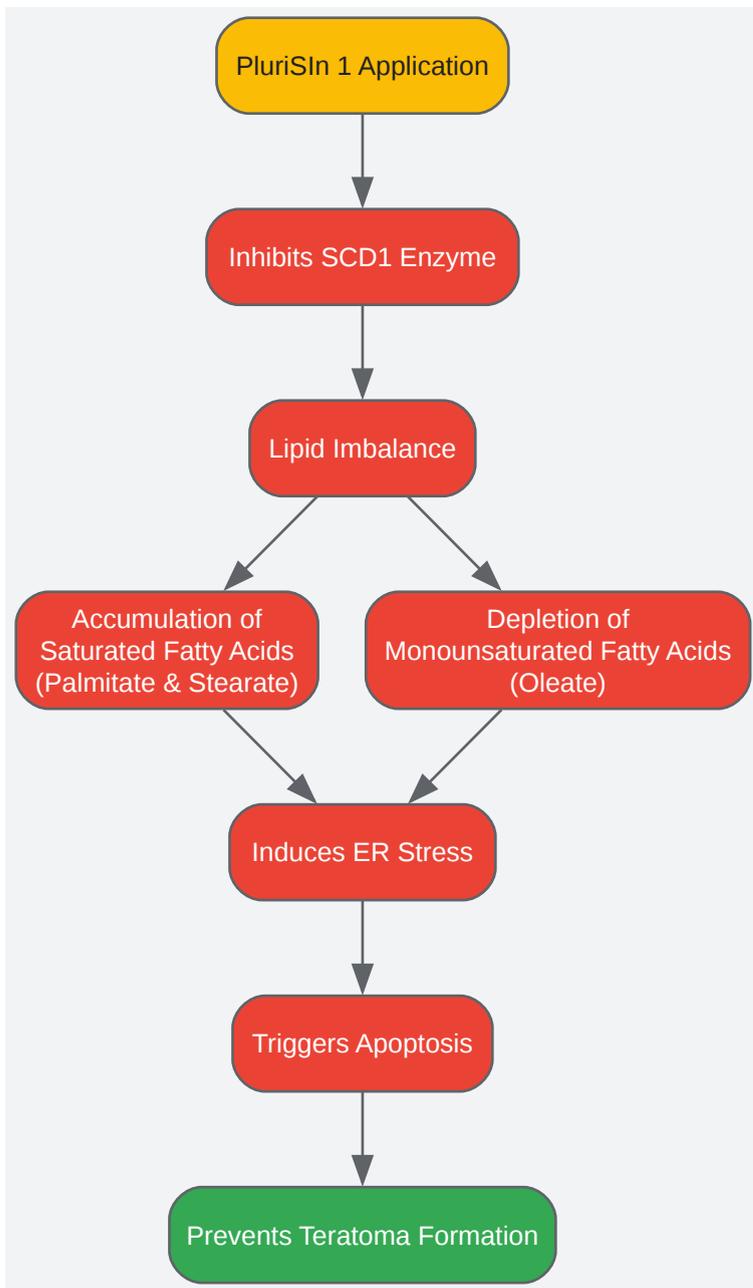
Aspect	Recommendation
Concentration	Solutions can be prepared at concentrations as high as 43 mg/mL (201.65 mM) [2].
Stability	Short-term: Thawed stock solutions should be used promptly [1]. Long-term: Aliquot and store at -80°C for up to 2 years or -20°C for 1 year [3]. Avoid repeated freeze-thaw cycles [3].

Handling and Safety Considerations

- **Research Use Only:** All sources emphasize that **PluriSIn 1** is for research use only and is not intended for diagnostic or therapeutic applications [5] [4] [1].
- **Hygroscopic DMSO:** Note that DMSO that has absorbed moisture from the air can reduce the solubility of **PluriSIn 1**, so it is best to use fresh, dry DMSO [2] [3].

Mechanism of Action

PluriSIn 1 is a pluripotent cell-specific inhibitor that targets stearyl-CoA desaturase 1 (SCD1) [5] [1] [2]. The diagram below illustrates the mechanism by which **PluriSIn 1** selectively induces apoptosis in human pluripotent stem cells (hPSCs).



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Key Limitations in Search Results

The search results I obtained are primarily product specification sheets from various vendors. Consequently, they lack the detailed, step-by-step experimental protocols for applications like **SCD1 activity assays** or **apoptosis induction in iPSC-derived cardiomyocytes** that you require for comprehensive Application Notes.

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References

1. PluriSIn 1 (NSC 14613) - Stem Cell Inhibitor [apexbt.com]
2. PluriSIn #1 (NSC 14613) | SCD inhibitor | Mechanism [selleckchem.com]
3. PluriSIn 1 (NSC 14613) | Apoptosis Inducer [medchemexpress.com]
4. PluriSIn #1 (NSC 14613) [raybiotech.com]
5. PluriSIn-1 [stemcell.com]

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